

Application Notes and Protocols: CCG-232601

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Compound of Interest

Compound Name: CCG-232601

Cat. No.: B15614803

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Introduction

CCG-232601 is a potent and orally bioavailable small molecule inhibitor of the Rho/Myocardin-Related Transcription Factor (MRTF)/Serum Response Factor (SRF) signaling pathway.^{[1][2]} This pathway is a critical regulator of gene expression involved in fibrosis, and its inhibition has shown therapeutic potential in preclinical models of fibrotic diseases such as systemic sclerosis. **CCG-232601** acts by disrupting the transcriptional activation mediated by the MRTF/SRF complex, thereby reducing the expression of profibrotic genes. These application notes provide detailed information on the solubility and preparation of **CCG-232601** for in vitro and in vivo studies, along with protocols for key experimental assays.

Physicochemical and Biological Properties

Property	Value	Source
Molecular Formula	C24H20ClF2N3O2	[2]
Molecular Weight	455.88 g/mol	[2]
Appearance	White to off-white solid	[1]
Purity	≥98%	
Mechanism of Action	Inhibitor of Rho/MRTF/SRF transcriptional pathway	
Biological Activity	IC50 of 0.55 μM in SRE.L reporter assay	[1]

Solubility and Stock Solution Preparation

CCG-232601 is soluble in dimethyl sulfoxide (DMSO). For optimal dissolution, ultrasonic and warming may be required. It is important to use freshly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by hygroscopic DMSO.[1]

Solvent	Solubility	Notes	Source
DMSO	40 mg/mL (87.74 mM)	Requires sonication and warming. Use anhydrous DMSO.	[1]
Water	Insoluble		
Ethanol	Sparingly soluble		

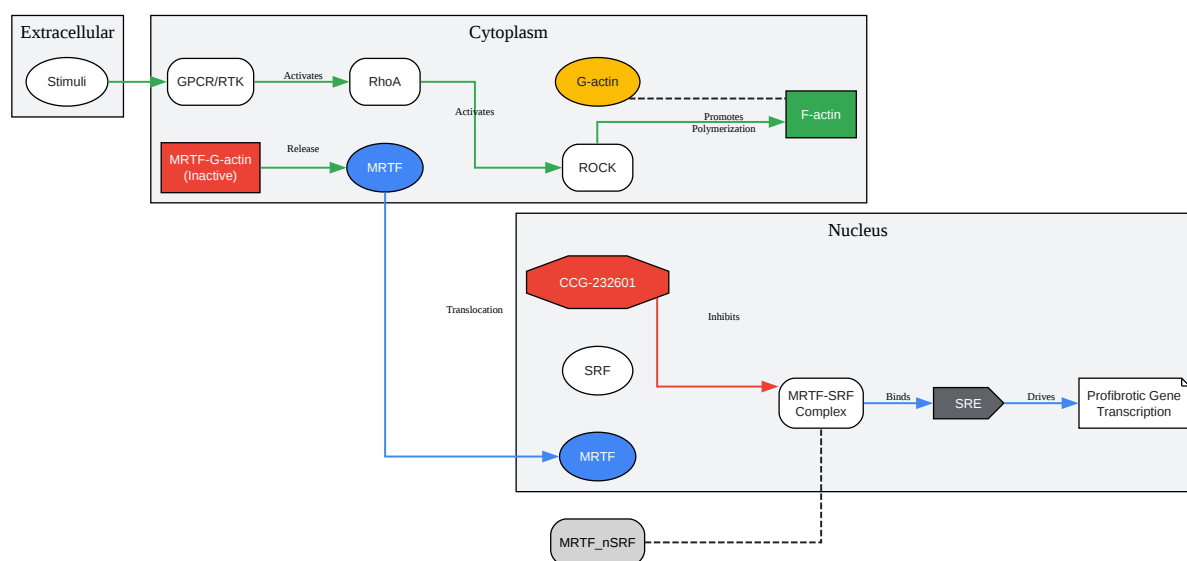
Protocol for 10 mM Stock Solution Preparation in DMSO:

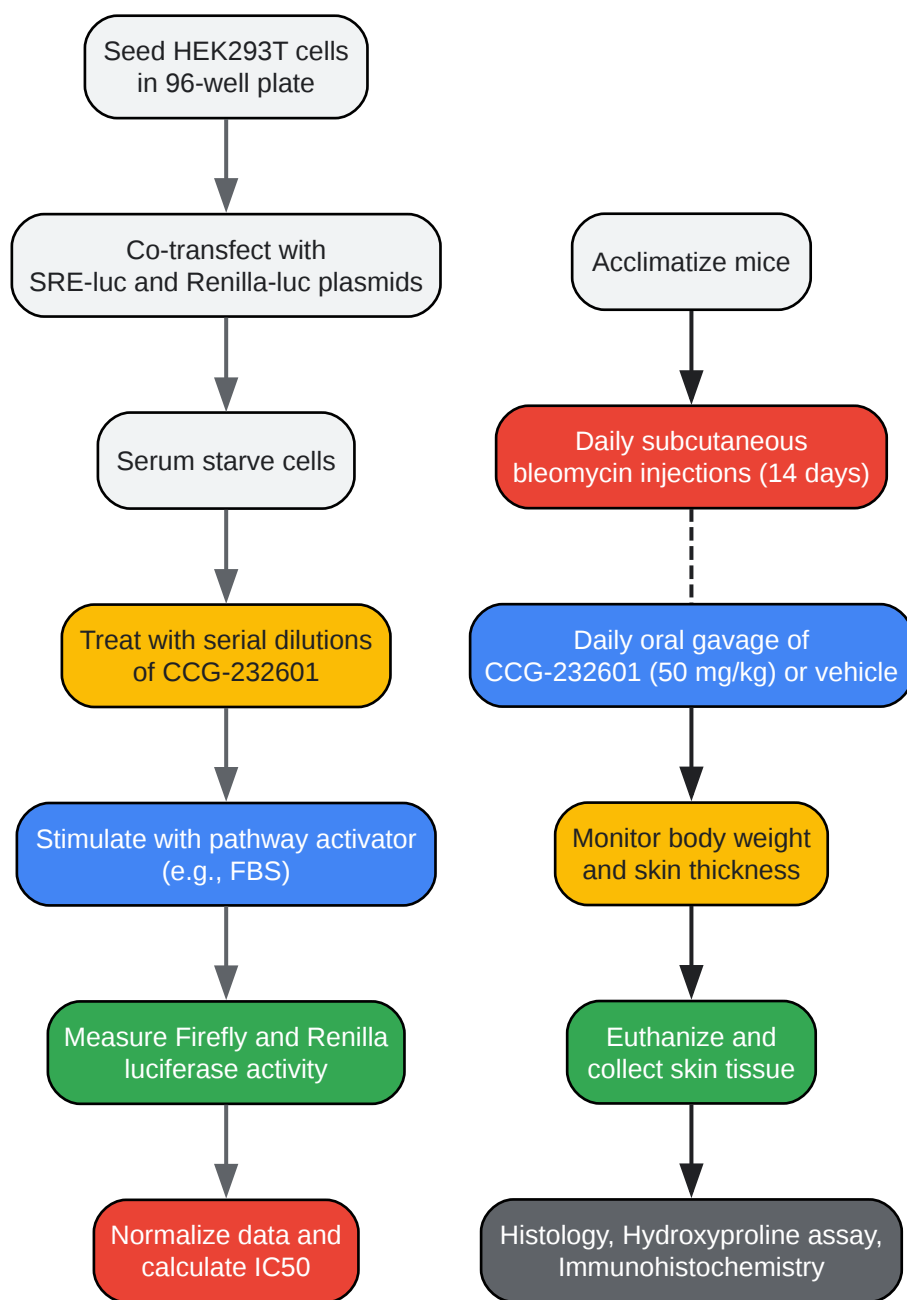
- Weigh out 4.56 mg of **CCG-232601** powder.
- Add 1 mL of anhydrous DMSO.
- Vortex thoroughly.

- If necessary, sonicate the solution in a water bath and warm gently (e.g., to 37°C) until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^[1]

Signaling Pathway

CCG-232601 targets the Rho/MRTF/SRF signaling pathway. This pathway is activated by various extracellular stimuli, leading to the polymerization of globular actin (G-actin) into filamentous actin (F-actin). This process releases MRTF from its sequestration by G-actin, allowing it to translocate to the nucleus. In the nucleus, MRTF acts as a coactivator for SRF, driving the transcription of genes containing Serum Response Elements (SREs) in their promoters. These target genes are often involved in cell motility, proliferation, and the production of extracellular matrix proteins, which are hallmarks of fibrosis. **CCG-232601** disrupts this transcriptional activation, thereby mitigating the profibrotic effects of the pathway.





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References

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